

Protocol for AH001 application in in-vivo models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AH001

Cat. No.: B1230206

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References

- 1. AH-001 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. AnHorn Medicines Announces First Subject Dosed in AH-001 Phase I Clinical Trial in the United States [prnewswire.com]
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